

# Unraveling "AS-85": A Multifaceted Designation Across Scientific Domains

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AS-85

Cat. No.: B8248211

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The designation "**AS-85**" does not correspond to a single, universally recognized compound within the scientific and research communities. Extensive searches across chemical and biomedical databases reveal that "**AS-85**" is used in various contexts, ranging from an imprint on a pharmaceutical product to a component of a bacterial lysate, and even as a shorthand in unrelated technical fields. This ambiguity makes a direct comparison to "other similar compounds" challenging without further specifying the context.

This guide aims to dissect the different interpretations of "**AS-85**" found in public domain resources and, where possible, provide comparative information based on the most likely interpretations.

## "A 85": Amantadine Hydrochloride in Neurology

One of the most concrete identifications for a substance labeled "A 85" is a white, round pill identified as Amantadine Hydrochloride (100 mg).<sup>[1]</sup> This medication is primarily used in the treatment of Parkinson's disease, drug-induced extrapyramidal reactions, and influenza A.<sup>[1]</sup>

## Mechanism of Action

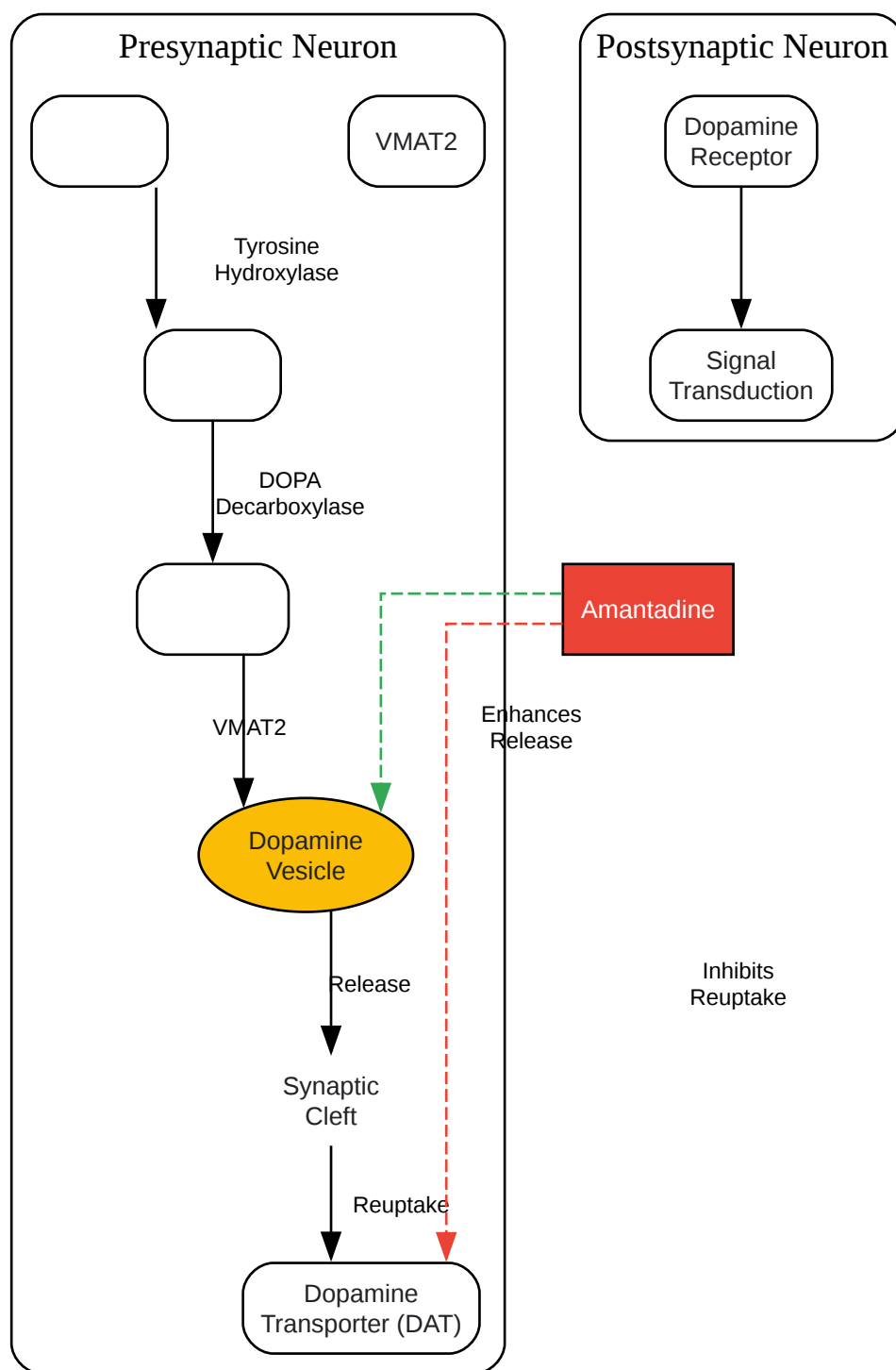
Amantadine's primary mechanism in Parkinson's disease is not fully elucidated but is thought to involve the potentiation of dopamine neurotransmission by increasing its synthesis and release, and inhibiting its reuptake. It also has non-competitive N-methyl-D-aspartate (NMDA) receptor antagonist properties. In the context of influenza A, it inhibits viral replication by blocking the M2 proton channel.

## Comparative Compounds

For Parkinson's disease, amantadine can be compared to other dopaminergic agents and NMDA receptor antagonists.

Compound Class	Examples	Mechanism of Action
Dopamine Agonists	Pramipexole, Ropinirole	Directly stimulate dopamine receptors.
MAO-B Inhibitors	Selegiline, Rasagiline	Inhibit the breakdown of dopamine in the brain.
NMDA Receptor Antagonists	Memantine	Block the effects of excessive glutamate, which can be neurotoxic.

## Signaling Pathway: Dopaminergic Synapse



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Caption: Simplified diagram of a dopaminergic synapse and the putative actions of Amantadine.

## OM-85: A Bacterial Lysate in Immunology and Respiratory Medicine

In a different therapeutic area, "OM-85" refers to an orally administered bacterial lysate.<sup>[2]</sup> This is not a single compound but a mixture of antigens from several bacterial species that are common pathogens of the respiratory tract. It is investigated for its immunomodulatory properties, particularly in the prevention of recurrent respiratory tract infections and in the management of wheezing in preschool children.<sup>[2]</sup>

### Mechanism of Action

OM-85 is thought to stimulate the innate and adaptive immune systems. It interacts with immune cells in the gut-associated lymphoid tissue (GALT), leading to a cascade of events that includes the maturation of dendritic cells, activation of phagocytes, and the production of secretory IgA antibodies. This is believed to enhance the immune response to respiratory pathogens.

### Comparative Approaches

Comparing OM-85 is distinct from comparing single chemical entities. The alternatives are other immunomodulators or preventative strategies for respiratory infections.

Approach	Examples	Mechanism of Action
Vaccination	Influenza vaccine, Pneumococcal vaccine	Induces a specific and long-lasting adaptive immune response to a particular pathogen.
Other Bacterial Lysates	Ribomunyl, Ismigen	Similar to OM-85, they contain antigens from different respiratory bacteria to stimulate the immune system.
Probiotics	Lactobacillus and Bifidobacterium species	Modulate the gut microbiome, which can have systemic effects on the immune system.

## Other Mentions of "AS-85"

The term "**AS-85**" appears in other, less defined contexts within scientific literature and technical documents, which do not refer to a therapeutic compound. These include mentions in materials science and as part of internal company compound libraries where the specific chemical entity is not publicly disclosed.

## Conclusion

The identity of "**AS-85**" is highly context-dependent. Without a specific chemical structure or a clear therapeutic area of interest, a direct and meaningful comparison with other compounds is not feasible. For researchers and drug development professionals, it is crucial to specify the context in which "**AS-85**" is being considered. If referring to the pill marked "A 85," the discussion should focus on Amantadine Hydrochloride and its alternatives in neurology. If "OM-85" is the subject, the comparison shifts to the realm of immunomodulators for respiratory conditions. For any other use of "**AS-85**," more specific information is required to provide a relevant and accurate comparative analysis.

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## References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)